

The Environmental Fate and Biodegradability of Methyl Adipate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl adipate*

Cat. No.: *B8814857*

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This technical guide provides a comprehensive overview of the environmental fate and biodegradability of **methyl adipate**, with a focus on both **monomethyl adipate** and **dimethyl adipate** due to the common ambiguity in terminology. This document synthesizes available data on the physicochemical properties, abiotic and biotic degradation pathways, and ecotoxicological effects of these compounds. Detailed experimental protocols for key environmental fate studies are also provided to support further research and risk assessment.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **monomethyl adipate** and **dimethyl adipate** is crucial for predicting their environmental distribution and behavior. A summary of key parameters is presented in Table 1.

Table 1: Physicochemical Properties of Monomethyl Adipate and Dimethyl Adipate

Property	Monomethyl Adipate	Dimethyl Adipate	Source(s)
CAS Number	627-91-8	627-93-0	[1] [2]
Molecular Formula	C ₇ H ₁₂ O ₄	C ₈ H ₁₄ O ₄	[1] [2]
Molecular Weight	160.17 g/mol	174.19 g/mol	[1] [2]
Physical State	Liquid	Colorless liquid	[2] [3]
Melting Point	7-9 °C	8 °C	[4]
Boiling Point	162 °C @ 10 mmHg	109-110 °C @ 14 mmHg	[4]
Water Solubility	Not miscible or difficult to mix	< 1 g/L	[2] [4]
Vapor Pressure	1.48 Pa @ 25 °C	0.06 mmHg @ 20 °C	[4] [5]
Log K _{ow} (Octanol-Water Partition Coefficient)	0.500 (estimated)	1.03	[4]
Density	1.081 g/mL @ 25 °C	1.062 g/mL @ 20 °C	[4]
Refractive Index	n _{20/D} 1.441	n _{20/D} 1.428	[4]

Environmental Fate

The environmental fate of a chemical is governed by a combination of transport and transformation processes. For **methyl adipates**, the key transformation pathways are abiotic and biotic degradation.

Abiotic Degradation

Abiotic degradation involves the breakdown of a chemical without the involvement of microorganisms. The primary abiotic degradation processes for **methyl adipates** are hydrolysis and photolysis.

Esters like **methyl adipate** can undergo hydrolysis, breaking down into their constituent alcohol and carboxylic acid. **Dimethyl adipate** is expected to hydrolyze to form **monomethyl adipate** and methanol, which can then further hydrolyze to adipic acid and another molecule of methanol. The rate of hydrolysis is pH-dependent.

Table 2: Estimated Hydrolysis Half-lives for **Dimethyl Adipate**

pH	Half-life
7	2 years
8	60 days

Source: Estimated from structure-activity relationships.

Photolysis is the degradation of a chemical by light. There is limited specific data available on the aqueous photolysis of monomethyl or **dimethyl adipate**. However, esters of dicarboxylic acids that do not significantly absorb sunlight are not expected to undergo direct photolysis in water. Indirect photolysis, mediated by photochemically produced reactive species such as hydroxyl radicals, may contribute to their degradation in sunlit surface waters, although specific quantum yields for **methyl adipates** are not readily available in the literature.

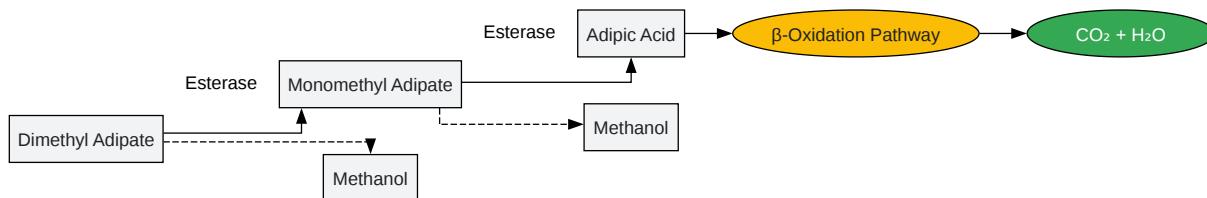
With a vapor pressure of 0.06 mmHg at 20 °C, **dimethyl adipate** is expected to exist predominantly in the vapor phase in the atmosphere. In the atmosphere, it is susceptible to degradation by photochemically produced hydroxyl radicals. The estimated atmospheric half-life for **dimethyl adipate** is approximately 4 days.

Biotic Degradation

Biodegradation is the breakdown of organic matter by microorganisms and is a key process in the environmental removal of **methyl adipates**. Adipate esters are generally considered to be biodegradable.

The biodegradation of **dimethyl adipate** is expected to proceed via a stepwise hydrolysis of the ester bonds, mediated by microbial esterases. This process initially forms **monomethyl adipate** and methanol. The **monomethyl adipate** is then further hydrolyzed to adipic acid and another molecule of methanol. Adipic acid, a naturally occurring dicarboxylic acid, can be

readily metabolized by a wide variety of microorganisms through the β -oxidation pathway, ultimately leading to carbon dioxide and water under aerobic conditions.



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Biodegradation pathway of **dimethyl adipate**.

Standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), are used to assess the biodegradability of chemicals. "Ready biodegradability" tests (OECD 301 series) are stringent tests that, if passed, indicate a chemical will undergo rapid and ultimate biodegradation in the environment. "Inherent biodegradability" tests (OECD 302 series) are less stringent and are used to assess whether a chemical has the potential to biodegrade.

While specific quantitative data for monomethyl and **dimethyl adipate** from these standardized tests are not widely available in the public domain, adipate esters as a class are generally considered to be readily biodegradable. For example, dibutyl adipate has been shown to be readily biodegradable, achieving 86-95% degradation in 28 days in an OECD 301C test[6]. It is stated that **dimethyl adipate** is readily biodegradable, though specific study results are not provided in the available search results[7][8]. One ECHA registration dossier for a different dimethyl ester indicates it is not readily biodegradable, highlighting the importance of testing specific substances[9].

Table 3: Summary of Biodegradability Information

Compound	Test Type	Result	Source(s)
Dimethyl Adipate	General Statement	Readily biodegradable	[7][8]
Dibutyl Adipate (Analogue)	OECD 301C	86-95% degradation in 28 days (readily biodegradable)	[6]
Monomethyl Adipate	No data available	No data available	[9]

Ecotoxicological Information

The potential for a chemical to cause adverse effects on aquatic organisms is a critical component of its environmental risk assessment.

Table 4: Ecotoxicity Data for Dimethyl Adipate

Organism	Test Type	Endpoint	Value	Source(s)
Fish	Acute	96-hour LC ₅₀	> 100 mg/L (estimated)	-
Daphnia magna (Water Flea)	Acute	48-hour EC ₅₀	> 100 mg/L (estimated)	-
Algae	Growth Inhibition	72-hour EC ₅₀	> 100 mg/L (estimated)	-

Note: Specific experimental data for the ecotoxicity of **dimethyl adipate** is limited in the available search results. The values presented are often estimates based on structure-activity relationships. Ecotoxicity data for **monomethyl adipate** is not readily available[9].

Experimental Protocols

Detailed methodologies for key environmental fate studies are crucial for the replication and validation of results. The following sections outline the principles of standard OECD test guidelines.

Hydrolysis as a Function of pH (OECD Guideline 111)

This test is designed to determine the rate of hydrolytic degradation of a chemical in aqueous solutions at different pH values (typically 4, 7, and 9).

Methodology:

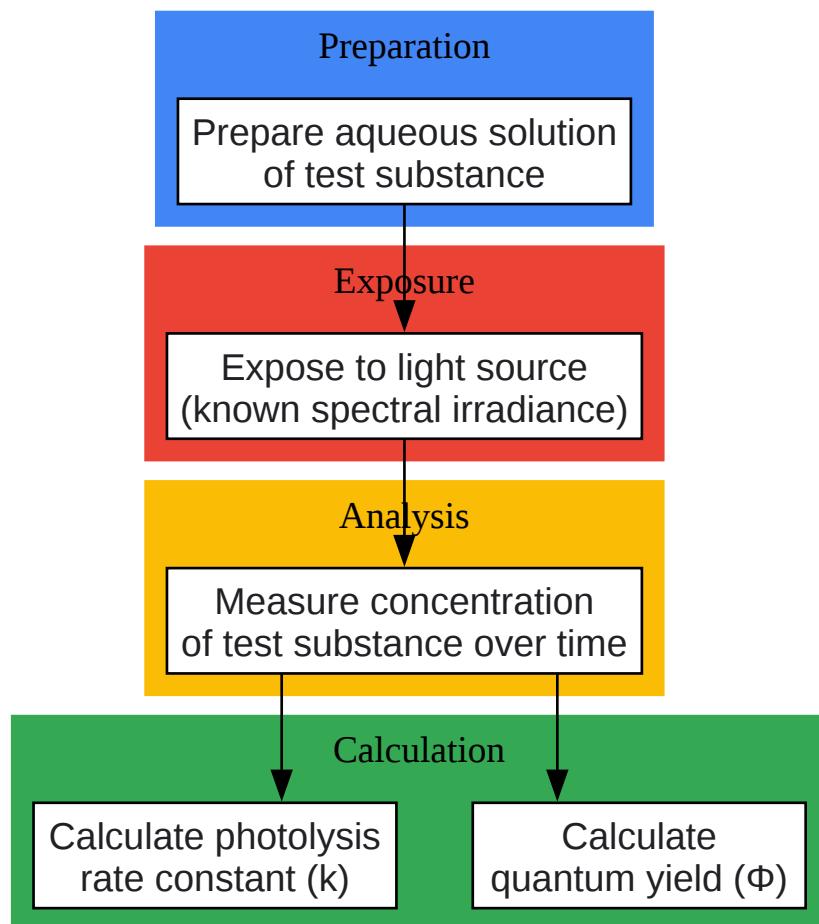
- A sterile aqueous solution of the test substance at a known concentration is prepared in buffered solutions at the desired pH levels.
- The solutions are maintained at a constant temperature in the dark.
- Aliquots are taken at various time intervals and analyzed for the concentration of the test substance.
- The degradation rate constant and half-life are calculated for each pH.

Direct Photolysis in Water (OECD Guideline)

While a specific OECD guideline for aqueous photolysis is not cited in the search results, a general experimental approach can be described. The objective is to determine the first-order degradation rate constant and the quantum yield of a chemical in water upon exposure to light.

Methodology:

- A solution of the test substance in purified water is prepared.
- The solution is exposed to a light source with a known spectral irradiance (e.g., a xenon arc lamp simulating sunlight).
- The concentration of the test substance is measured over time.
- The rate of disappearance of the chemical is used to calculate the photolysis rate constant and the quantum yield, which is the number of molecules transformed per photon absorbed.



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Workflow for an aqueous photolysis experiment.

Ready Biodegradability (OECD 301)

The OECD 301 series includes several methods to assess ready biodegradability. The Manometric Respirometry Test (OECD 301F) is a common method.

Methodology:

- A mineral medium containing the test substance as the sole nominal source of organic carbon is inoculated with a small amount of microorganisms from a mixed source (e.g., activated sludge).
- The mixture is incubated in sealed vessels with a device to measure oxygen consumption (a manometer).

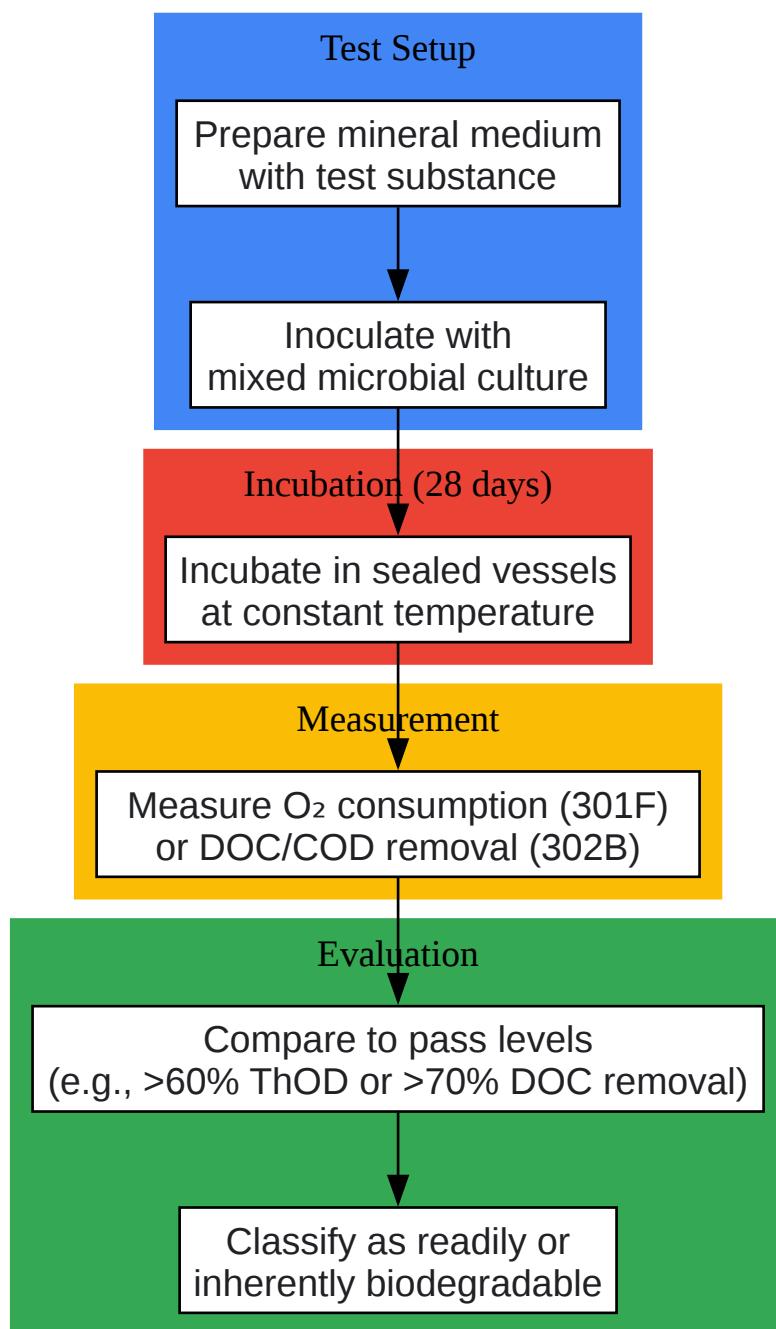
- The test is run for 28 days in the dark at a constant temperature.
- The amount of oxygen consumed is measured over time and is expressed as a percentage of the theoretical oxygen demand (ThOD).
- A substance is considered readily biodegradable if it reaches a pass level of >60% ThOD within a 10-day window during the 28-day test period[10].

Inherent Biodegradability (OECD 302)

The Zahn-Wellens/EMPA test (OECD 302B) is a method for assessing inherent biodegradability.

Methodology:

- A mixture of the test substance, mineral nutrients, and a relatively high concentration of activated sludge is aerated in a vessel for up to 28 days[11].
- The degradation is followed by measuring the Dissolved Organic Carbon (DOC) or Chemical Oxygen Demand (COD) of the solution at regular intervals after filtration or centrifugation to remove the sludge.
- A substance is considered inherently biodegradable if its DOC or COD removal is >70%[12].



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General workflow for biodegradability testing.

Conclusion

Based on the available data, **methyl adipates** (specifically **dimethyl adipate**) are expected to have a relatively short persistence in the environment. They are susceptible to abiotic

degradation in the atmosphere and are likely readily biodegradable in soil and water. The primary degradation pathway involves hydrolysis to **monomethyl adipate** and then to adipic acid, which is a readily metabolizable substance. The ecotoxicity of **dimethyl adipate** appears to be low. However, there is a notable lack of specific, quantitative data from standardized environmental fate studies for both monomethyl and **dimethyl adipate** in the publicly available literature. Further testing according to established OECD guidelines would be beneficial to definitively characterize their environmental risk profile.

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